

An In-Depth Technical Guide to Pregabalinum Naproxencarbilum: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Pregabalinum naproxencarbilum*

CAS No.: 1221072-91-8

Cat. No.: B15616729

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Disclaimer: Publicly available scientific literature and databases contain limited specific experimental data for "**Pregabalinum naproxencarbilum**." This guide synthesizes the available information on **Pregabalinum naproxencarbilum** and supplements it with comprehensive data on Pregabalin, a closely related and well-studied compound. It is crucial to note that while the mechanism of action may be similar, the physicochemical properties and experimental protocols for **Pregabalinum naproxencarbilum** will differ from those of Pregabalin due to its distinct chemical structure. This document is intended for researchers, scientists, and drug development professionals.

Introduction to Pregabalinum Naproxencarbilum

Pregabalinum naproxencarbilum is classified as a gabamimetic and analgesic compound.^[1]
^[2] It is structurally a derivative of pregabalin, incorporating a naproxen moiety. This chemical modification likely aims to modulate the compound's pharmacokinetic or pharmacodynamic properties.

Chemical Structure and Identification

The fundamental chemical identity of **Pregabalinum naproxencarbilum** is established through its unique structural identifiers.

Table 1: Chemical Identification of **Pregabalinum Naproxencarbilum**

Identifier	Value	Source
CAS Number	1221072-91-8	[1]
Molecular Formula	C25H33NO7	[3][4]
IUPAC Name	(3S)-3-[[[(1R)-1-[(2S)-2-(6-methoxynaphthalen-2-yl)propanoyl]oxyethoxy]carbon ylamino]methyl]-5-methylhexanoic acid	[3]
InChI	InChI=1S/C25H33NO7/c1-15(2)10-18(11-23(27)28)14-26-25(30)33-17(4)32-24(29)16(3)19-6-7-21-13-22(31-5)9-8-20(21)12-19/h6-9,12-13,15-18H,10-11,14H2,1-5H3,(H,26,30)(H,27,28)/t16-,17+,18-/m0/s1	[3]
InChIKey	MPJMWXDJLRIVPO-KSZLIROESA-N	[3]
SMILES	C--INVALID-LINK--C(=O)O--INVALID-LINK--OC(=O)NC--INVALID-LINK--CC(=O)O	[3]

Physicochemical Properties

Quantitative experimental data on the physicochemical properties of **Pregabalinum naproxencarbilum** are not readily available in the public domain. The following table presents computed data from established chemical databases.

Table 2: Computed Physicochemical Properties of **Pregabalinum Naproxencarbilum**

Property	Value	Source
Molecular Weight	459.5 g/mol	[3]
XLogP3	4.8	[3]
Topological Polar Surface Area	111 Å ²	[3]
Heavy Atom Count	33	[3]
Rotatable Bond Count	11	[3]

Presumed Mechanism of Action and Signaling Pathway

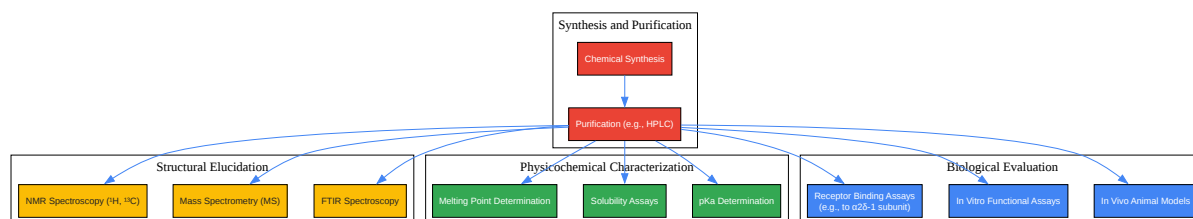
While direct experimental evidence for **Pregabalinum naproxencarbilum** is lacking, its structural similarity to Pregabalin strongly suggests a similar mechanism of action. Pregabalin exerts its effects by binding to the $\alpha 2\delta$ -1 subunit of voltage-gated calcium channels in the central nervous system.[2][4][5] This interaction is believed to reduce the influx of calcium into nerve terminals, which in turn decreases the release of excitatory neurotransmitters such as glutamate, norepinephrine, and substance P.[2][4][5]

Below is a diagram illustrating the proposed signaling pathway based on the known mechanism of Pregabalin.

Caption: Proposed mechanism of action for **Pregabalinum naproxencarbilum**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Pregabalinum naproxencarbilum** are not publicly available. Research and development of this compound would necessitate the design of specific protocols. As a reference for researchers, a general workflow for the characterization of a novel compound is provided below.



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Caption: General experimental workflow for compound characterization.

Conclusion

Pregabalinum naproxencarbilum is a compound of interest due to its structural relationship with the established drug Pregabalin and the addition of a naproxen moiety. While basic chemical identifiers and computed properties are available, a comprehensive understanding of its chemical and biological profile requires further experimental investigation. The provided information on Pregabalin serves as a valuable starting point for researchers, highlighting the likely mechanism of action and providing a framework for future experimental design. The synthesis and characterization of this molecule would be a critical step in elucidating its therapeutic potential.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. droracle.ai \[droracle.ai\]](https://droracle.ai)
- [3. Pregabalin Naproxencarbil | C25H33NO7 | CID 118516395 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. Pregabalin - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [5. What is the mechanism of Pregabalin? \[synapse.patsnap.com\]](https://synapse.patsnap.com)
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